

Proper Disposal of JBIR-15: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JBIR-15

Cat. No.: B608171

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For immediate reference, this document outlines the essential procedures for the safe and compliant disposal of **JBIR-15**, a non-proteogenic cyclic tripeptide. Adherence to these guidelines is crucial for maintaining laboratory safety and environmental responsibility.

JBIR-15 is recognized as being non-toxic to mammalian cell lines and insects. However, as a matter of standard laboratory practice, all chemical waste should be handled with care. The following procedures are based on general best practices for the disposal of non-hazardous biological materials and peptides.

Summary of JBIR-15 Properties

For quick reference, the key characteristics of **JBIR-15** relevant to its handling and disposal are summarized in the table below.

Property	Value
Molecular Formula	C22H34N4O4
Molecular Weight	418.53 g/mol
Purity	>95% by HPLC
Appearance	Lyophilized solid
Solubility	Soluble in ethanol, methanol, DMF, or DMSO
Known Hazards	Non-toxic to mammalian cell lines and insects
Storage	-20°C (long-term)

Disposal Procedures

The appropriate disposal method for **JBIR-15** depends on its physical state (solid or solution).

Disposal of Solid (Lyophilized) **JBIR-15**

Unused or expired solid **JBIR-15** should be treated as non-hazardous chemical waste.

Step-by-Step Protocol:

- Containerization: Ensure the solid **JBIR-15** is in a securely sealed container.
- Labeling: The container must be clearly labeled with the chemical name ("**JBIR-15**") and marked as "NON-HAZARDOUS WASTE FOR DISPOSAL."
- Collection: Place the labeled container in a designated area for non-hazardous solid chemical waste pickup by your institution's environmental health and safety (EHS) office.
- Alternative Disposal: If permitted by your institution, small quantities of non-hazardous solids may be disposed of in the regular laboratory trash. To do this, place the sealed primary container into a secondary, opaque bag or cardboard box before putting it in the trash bin.

Disposal of **JBIR-15** Solutions

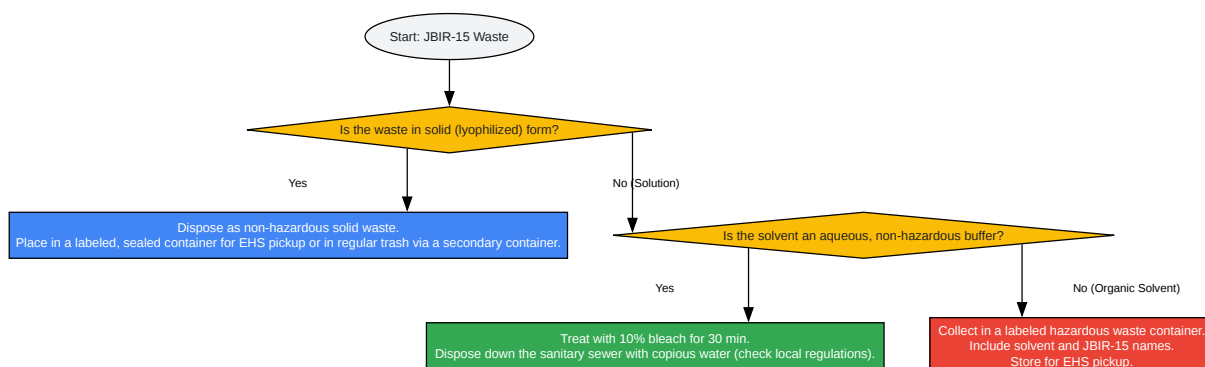
The disposal of **JBIR-15** solutions depends on the solvent used.

Step-by-Step Protocol:

- Identify the Solvent: Determine the solvent system used to dissolve the **JBIR-15** (e.g., ethanol, methanol, DMSO, DMF, or aqueous buffers).
- Aqueous Solutions:
 - For small quantities of **JBIR-15** in aqueous, non-hazardous buffers, check with your local EHS guidelines. In many cases, these can be poured down the sanitary sewer with copious amounts of running water.
 - It is good laboratory practice to first inactivate any biological activity, even if non-hazardous, by treating the solution with a 10% bleach solution for at least 30 minutes before disposal.
- Solvent-Based Solutions:
 - Solutions of **JBIR-15** in organic solvents such as ethanol, methanol, DMSO, or DMF must be disposed of as hazardous chemical waste.
 - Collect the waste solution in a designated, properly labeled hazardous waste container. The label should include "Hazardous Waste," the chemical constituents (including the full name of the solvent and "**JBIR-15**"), and the approximate concentrations.
 - Store the hazardous waste container in a designated satellite accumulation area until it is collected by your institution's EHS personnel.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **JBIR-15**.



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JBIR-15 Disposal Decision Diagram

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